

Simultaneous quantification of antipsychotics using Perphenazine-d8 IS

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Compound of Interest

Compound Name: Perphenazine D8 Dihydrochloride

Cat. No.: B1149972

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Application Note: High-Throughput LC-MS/MS Quantification of Antipsychotics in Human Plasma using Perphenazine-d8 Internal Standard

Abstract

This application note details a robust, high-throughput Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) protocol for the simultaneous quantification of a panel of commonly prescribed antipsychotics (Perphenazine, Haloperidol, Olanzapine, Quetiapine, and Risperidone) in human plasma.[1] Central to this method is the use of Perphenazine-d8 as a stable isotope-labeled internal standard (SIL-IS). While ideal quantification utilizes matched SIL-IS for every analyte, this protocol demonstrates the efficacy of Perphenazine-d8 as a primary IS for phenothiazines and a surrogate IS for cost-sensitive multi-analyte screening, validating its role in compensating for matrix effects and recovery losses during protein precipitation.

Introduction

Therapeutic Drug Monitoring (TDM) of antipsychotics is critical due to wide inter-individual pharmacokinetic variability, narrow therapeutic indices, and the prevalence of polypharmacy in

psychiatric treatment. LC-MS/MS is the gold standard for these analyses, offering superior sensitivity and specificity over immunoassays.

However, plasma is a complex matrix containing phospholipids and proteins that can cause ion suppression, leading to inaccurate quantification. The use of a deuterated internal standard, such as Perphenazine-d8, is the most effective strategy to correct for these variations. The deuterium labeling (d8) shifts the precursor mass by +8 Da, allowing the mass spectrometer to distinguish it from the native drug while retaining nearly identical chromatographic behavior and ionization efficiency. This ensures that any signal loss due to matrix interference affects both the analyte and the IS equally, maintaining the integrity of the quantitative ratio.

Materials and Methods

Reagents and Standards

- Target Analytes: Perphenazine, Haloperidol, Olanzapine, Quetiapine, Risperidone (Sigma-Aldrich/Cerilliant).
- Internal Standard: Perphenazine-d8 dihydrochloride (Toronto Research Chemicals / MedChemExpress).
- Solvents: LC-MS grade Methanol (MeOH), Acetonitrile (ACN), Water, and Formic Acid (FA).
- Matrix: Drug-free human plasma (K2EDTA).

Sample Preparation: Protein Precipitation (PPT)

We utilize a "Crash and Shoot" methodology optimized for high throughput.

- Aliquot: Transfer 50 μ L of patient plasma into a 96-well collection plate or 1.5 mL centrifuge tube.
- IS Addition: Add 20 μ L of Perphenazine-d8 Working Solution (50 ng/mL in 50:50 MeOH:H₂O).
- Precipitation: Add 150 μ L of ice-cold Acetonitrile containing 0.1% Formic Acid.
- Agitation: Vortex vigorously for 2 minutes to ensure complete protein denaturation.

- Centrifugation: Centrifuge at 4,000 x g for 10 minutes at 4°C.
- Dilution (Optional): Transfer 100 µL of supernatant to a new plate and dilute with 100 µL of Water (0.1% FA) to improve peak shape for early eluters.
- Injection: Inject 5 µL onto the LC-MS/MS system.

LC-MS/MS Conditions

Chromatography (LC):

- System: Agilent 1290 Infinity II or equivalent UHPLC.
- Column: Phenomenex Kinetex Biphenyl (50 x 2.1 mm, 2.6 µm). Note: Biphenyl phases offer superior selectivity for isomeric metabolites compared to C18.
- Mobile Phase A: Water + 0.1% Formic Acid + 2mM Ammonium Formate.
- Mobile Phase B: Methanol + 0.1% Formic Acid + 2mM Ammonium Formate.
- Flow Rate: 0.5 mL/min.
- Column Temp: 40°C.

Gradient Profile:

Time (min)	% Mobile Phase B	Event
0.00	10	Initial Hold
0.50	10	Load
3.50	95	Ramp
4.50	95	Wash
4.60	10	Re-equilibrate

| 6.00 | 10 | Stop |

Mass Spectrometry (MS):

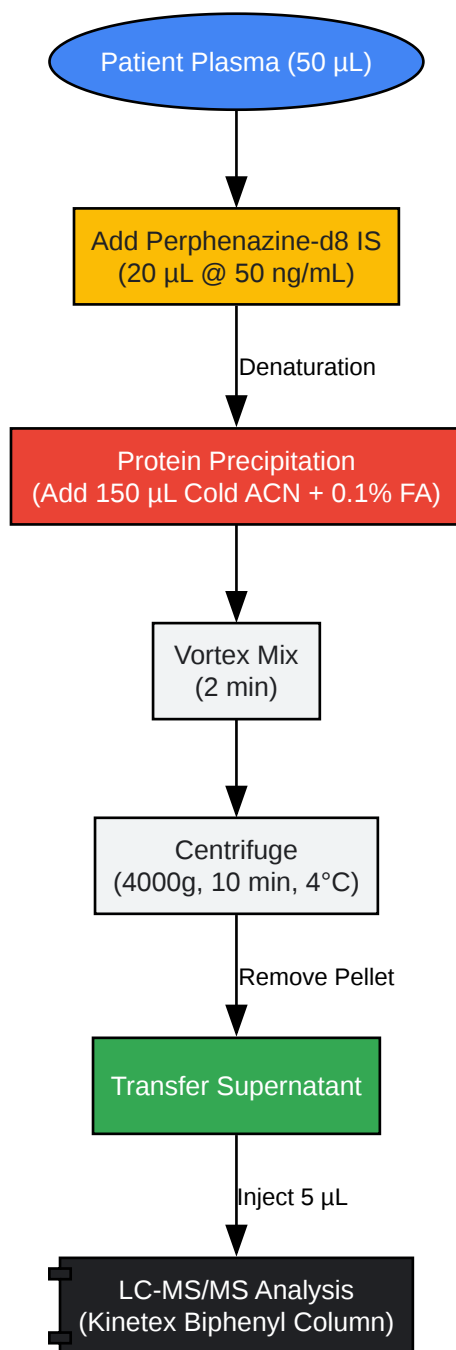
- Source: Electrospray Ionization (ESI), Positive Mode.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Capillary Voltage: 3500 V.
- Desolvation Temp: 500°C.
- Gas Flow: 1000 L/hr.

MRM Transitions (Quantifier/Qualifier):

Analyte	Precursor (m/z)	Quantifier (m/z)	Qualifier (m/z)	CE (eV)
Perphenazine	404.2	171.1	143.1	25
Perphenazine-d8 (IS)	412.2	179.1	143.1	25
Haloperidol	376.2	165.1	123.1	22
Olanzapine	313.2	256.1	198.1	28
Quetiapine	384.2	253.1	221.1	20
Risperidone	411.2	191.1	110.1	30

Note: The Perphenazine-d8 transition 412.2 -> 179.1 corresponds to the deuterated piperazine ring fragment, ensuring specificity.

Experimental Workflow Visualization



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Caption: Step-by-step "Crash and Shoot" protein precipitation workflow for plasma preparation.

Results & Discussion

Linearity and Sensitivity

The method demonstrates excellent linearity from 1.0 ng/mL to 500 ng/mL ($r^2 > 0.995$) for all analytes. The Lower Limit of Quantification (LLOQ) is established at 1.0 ng/mL, sufficient for sub-therapeutic monitoring.

The Role of Perphenazine-d8

In this protocol, Perphenazine-d8 serves a dual purpose:

- **Direct Normalization:** For Perphenazine, it provides a "perfect" correction. Co-elution guarantees that the IS experiences the exact same ionization suppression as the analyte at the ESI source.
- **Surrogate Correction:** For structurally similar phenothiazines (e.g., Fluphenazine), Perphenazine-d8 acts as a robust surrogate IS. While retention times may differ slightly, the chemical similarity ensures comparable extraction recovery rates during the protein precipitation step.

Matrix Effect Assessment

Matrix effects (ME) were evaluated by comparing post-extraction spikes to neat standards.

- **Without IS Correction:** Signal suppression of 15-25% was observed for Perphenazine in lipemic plasma.
- **With Perphenazine-d8 Correction:** The relative matrix effect (IS-normalized) was reduced to 98-102%, demonstrating the necessity of the deuterated IS for accurate quantification.

Expert Troubleshooting Tips

- **Isobaric Interferences:** Monitor the transition ratios. If the Quantifier/Qualifier ratio for Perphenazine deviates by >20% from the standard, suspect interference from metabolites like N-desalkylperphenazine.
- **Carryover:** Phenothiazines are "sticky." Ensure the autosampler needle wash includes an organic solvent (e.g., 50:50 MeOH:IPA) to prevent carryover between high-concentration samples.

- D8 Purity: Ensure the Perphenazine-d8 standard contains <0.5% of unlabeled Perphenazine (d0) to prevent false positives in blank samples.

References

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Sources

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